

# Safe Disposal of 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE: A Procedural Guide

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## Compound of Interest

Compound Name: 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE

Cat. No.: B114958

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This document provides essential safety and logistical information for the proper disposal of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**, ensuring the safety of laboratory personnel and the protection of the environment. The following procedures are designed for researchers, scientists, and drug development professionals.

## Hazard and Disposal Information Summary

**2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** is a chemical compound that requires careful handling and disposal due to its hazardous properties. It is classified as a combustible solid that can cause serious eye damage and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to proper personal protective equipment (PPE) and disposal protocols is mandatory.

Identifier	Value
CAS Number	74292-20-9, 173831-50-0[2]
UN Number	UN3077[1][2]
Hazard Class	9 (Miscellaneous hazardous materials)[2]
Packing Group	III[2]
Signal Word	Danger
Hazard Statements	H318: Causes serious eye damage. H410: Very toxic to aquatic life with long lasting effects.
Risk Phrases	R41: Risk of serious damage to eyes. R50/53: Very toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.[1]
Safety Phrases	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S39: Wear eye/face protection. S60: This material and its container must be disposed of as hazardous waste. S61: Avoid release to the environment. Refer to special instructions/safety data sheets.[1]
Storage Class	11 (Combustible Solids)

## Personal Protective Equipment (PPE)

When handling **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**, the following personal protective equipment is required to minimize exposure and ensure safety:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against serious eye damage.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.

- Respiratory Protection: A NIOSH-approved N95 dust mask or higher is necessary, especially when handling the solid form where dust may be generated.
- Protective Clothing: A laboratory coat should be worn to prevent skin contact.

## Step-by-Step Disposal Procedure

The disposal of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** and its containers must be treated as hazardous waste.<sup>[1]</sup>

- Waste Collection:
  - Collect waste **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
  - Do not mix this waste with other solvents or chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Labeling:
  - Clearly label the hazardous waste container with the full chemical name: "**2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**".
  - Include the appropriate hazard symbols (e.g., corrosive, environmentally hazardous).
- Storage of Waste:
  - Store the sealed waste container in a designated hazardous waste accumulation area.
  - This area should be well-ventilated, secure, and away from incompatible materials.
- Disposal Request:
  - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.

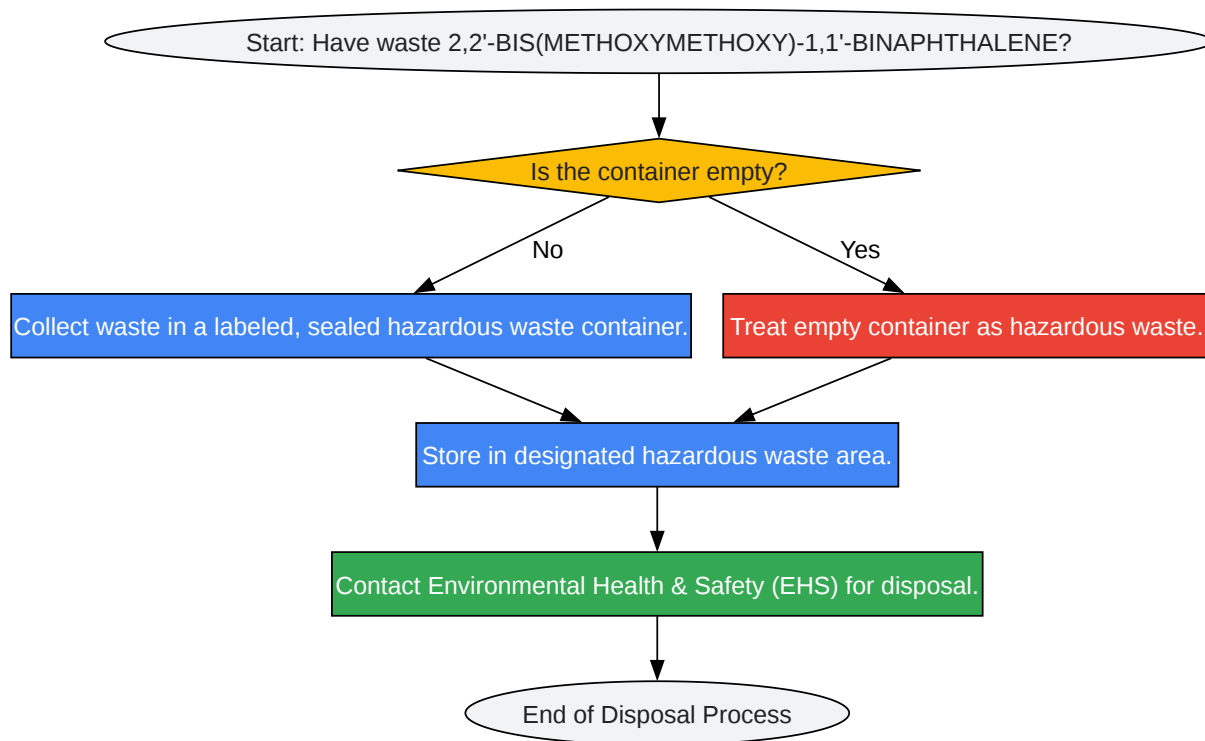
- Provide them with all necessary information about the waste, including the chemical name and quantity.
- Empty Container Disposal:
  - Empty containers that held **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** must also be disposed of as hazardous waste.[\[1\]](#)
  - Do not rinse the containers and discharge the residue into the sanitary sewer.
  - Triple-rinsing with a suitable solvent may be an option for container recycling, but this must be done in accordance with your local regulations and institutional policies. The rinsate must be collected as hazardous waste.

#### Important Considerations:

- Do not dispose of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE** down the drain.  
[\[3\]](#) This substance is very toxic to aquatic life and can cause long-term environmental damage.[\[1\]](#)
- Avoid releasing this chemical into the environment.[\[1\]](#)
- Consult your institution's specific waste disposal guidelines and your local waste disposal authority for any additional requirements.[\[3\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**.



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Caption: Disposal workflow for **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**.

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## References

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